

An In-Depth Technical Guide on 2,3,4-Trimethoxyphenylboronic Acid

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Compound of Interest

Compound Name: 2,3,4-Trimethoxyphenylboronic acid

Cat. No.: B052638

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For Researchers, Scientists, and Drug Development Professionals

This document provides core information regarding the physicochemical properties of **2,3,4-Trimethoxyphenylboronic acid**, a compound of interest in organic synthesis and medicinal chemistry.

Core Compound Properties

2,3,4-Trimethoxyphenylboronic acid is an organic compound featuring a benzene ring substituted with three methoxy groups and a boronic acid functional group. Its chemical properties make it a reagent in various chemical reactions, including Suzuki-Miyaura cross-coupling reactions.

Quantitative Data Summary

The fundamental quantitative properties of **2,3,4-Trimethoxyphenylboronic acid** are summarized in the table below. This data is essential for stoichiometric calculations in synthesis, as well as for analytical characterization.

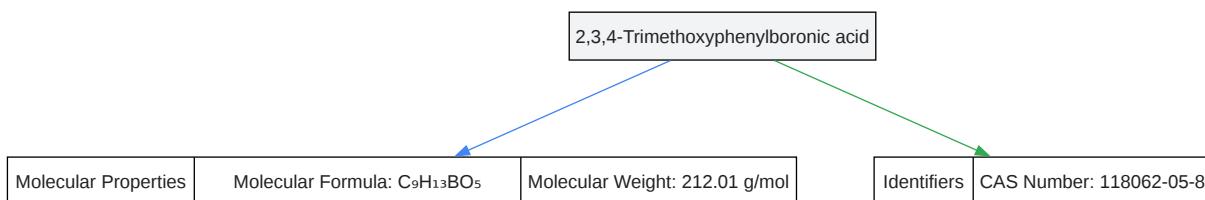
Property	Value	Reference
Molecular Formula	$C_9H_{13}BO_5$	[1] [2] [3]
Linear Formula	$(CH_3O)_3C_6H_2B(OH)_2$	
Molecular Weight	212.01 g/mol	[1] [2] [3] [4]
CAS Number	118062-05-8	
Melting Point	74-79 °C	

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and application of **2,3,4-Trimethoxyphenylboronic acid** are typically found in peer-reviewed scientific literature and chemical synthesis databases. These protocols would include specific reaction conditions, reagent quantities, work-up procedures, and analytical methods for characterization (e.g., NMR, mass spectrometry, HPLC). Due to the specific and varied nature of its applications, a generalized experimental protocol is not provided here. Researchers should consult relevant publications for methodologies tailored to their specific research goals.

Logical Relationships

The following diagram illustrates the relationship between the compound and its fundamental chemical identifiers.



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Fig. 1: Relationship between the chemical compound and its core properties.

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References

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